

Freselestat in DMSO: A Technical Support Guide

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Compound of Interest

Compound Name: *Freselestat*

Cat. No.: *B1674156*

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This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability and solubility of **Freselestat** when dissolved in Dimethyl Sulfoxide (DMSO). Below you will find troubleshooting guides, frequently asked questions (FAQs), and detailed experimental protocols to ensure the successful use of **Freselestat** in your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for **Freselestat**?

A1: For in vitro research, DMSO is the recommended solvent for preparing stock solutions of **Freselestat**.

Q2: What is the solubility of **Freselestat** in DMSO?

A2: The solubility of **Freselestat** in DMSO is high, allowing for the preparation of concentrated stock solutions. Specific solubility data is provided in Table 1. It is noted that hygroscopic DMSO can significantly impact the solubility of the product, so it is recommended to use newly opened DMSO.^{[1][2]}

Q3: How should I prepare a stock solution of **Freselestat** in DMSO?

A3: To prepare a stock solution, dissolve **Freselestat** powder in fresh, high-quality DMSO. Sonication may be required to fully dissolve the compound.^{[1][2]} Refer to Table 2 for guidance on the volumes needed to prepare stock solutions of common concentrations.

Q4: How should I store the **Freselestat** stock solution in DMSO?

A4: Aliquot the stock solution into single-use volumes and store them at -20°C or -80°C to maintain stability and avoid repeated freeze-thaw cycles.^{[1][2]} Specific storage stability information is detailed in Table 1.

Q5: How stable is **Freselestat** in DMSO?

A5: **Freselestat** stock solutions in DMSO are stable for up to 6 months when stored at -80°C and for 1 month when stored at -20°C.^{[1][2]} For general compounds in DMSO, stability can be affected by factors such as water content in the DMSO and the number of freeze-thaw cycles.^[3]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Difficulty Dissolving Freselestat	1. The compound has precipitated out of the solution. 2. The concentration is too high. 3. The DMSO has absorbed moisture.	1. Gently warm the solution and use sonication to aid dissolution. 2. Refer to the solubility data in Table 1 to ensure you are not exceeding the solubility limit. 3. Use fresh, anhydrous DMSO. [1] [2]
Precipitation Observed After Diluting in Aqueous Media	Freselestat, like many compounds dissolved in DMSO, may precipitate when diluted into an aqueous buffer or cell culture medium.	1. Increase the final volume of the aqueous solution to lower the final concentration of Freselestat. 2. Consider a serial dilution approach. 3. Ensure the concentration of DMSO in the final working solution is low (typically <0.5%) to minimize solvent effects.
Inconsistent Experimental Results	1. Degradation of Freselestat in the stock solution. 2. Multiple freeze-thaw cycles of the stock solution.	1. Prepare fresh stock solutions if the stored solution is older than the recommended stability period (see Table 1). 2. Aliquot stock solutions into single-use vials to avoid repeated freezing and thawing. [1] [2]

Quantitative Data

Table 1: Solubility and Storage Stability of **Freselestat** in DMSO

Parameter	Value	Reference
Solubility	100 mg/mL (220.99 mM)	[1]
Solubility (quarterhydrate)	40 mg/mL (87.52 mM)	[2]
Storage Stability at -20°C	1 month	[1][2]
Storage Stability at -80°C	6 months	[1][2]

Table 2: Preparation of **Freselestat** Stock Solutions in DMSO

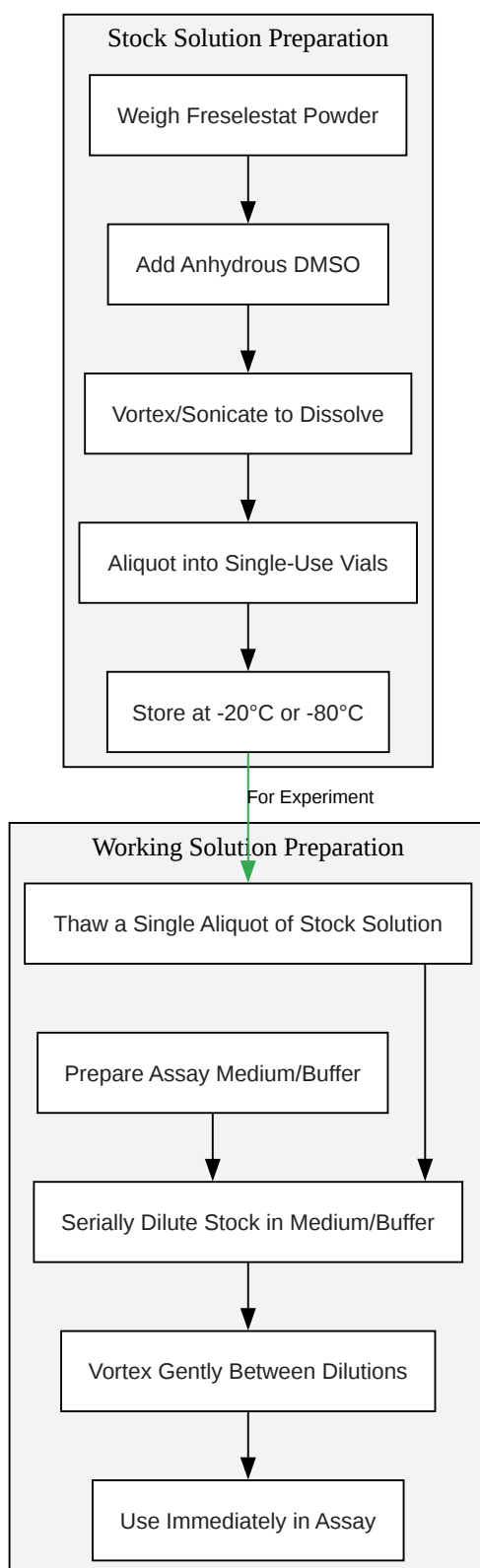
Desired Concentration	Mass of Freselestat (for 1 mL of DMSO)	Mass of Freselestat (for 5 mL of DMSO)	Mass of Freselestat (for 10 mL of DMSO)
1 mM	0.453 mg	2.265 mg	4.53 mg
5 mM	2.265 mg	11.325 mg	22.65 mg
10 mM	4.53 mg	22.65 mg	45.3 mg
50 mM	22.65 mg	113.25 mg	226.5 mg
100 mM	45.3 mg	226.5 mg	453 mg

Calculations are based on the molecular weight of **Freselestat** (452.51 g/mol). Adjustments may be necessary for different salt forms or hydrates.

Experimental Protocols & Workflows

Protocol for Preparing Freselestat Working Solutions

A crucial step in many experimental workflows is the dilution of the DMSO stock solution into an aqueous medium suitable for the assay. The following diagram illustrates a recommended workflow to minimize precipitation and ensure accurate final concentrations.

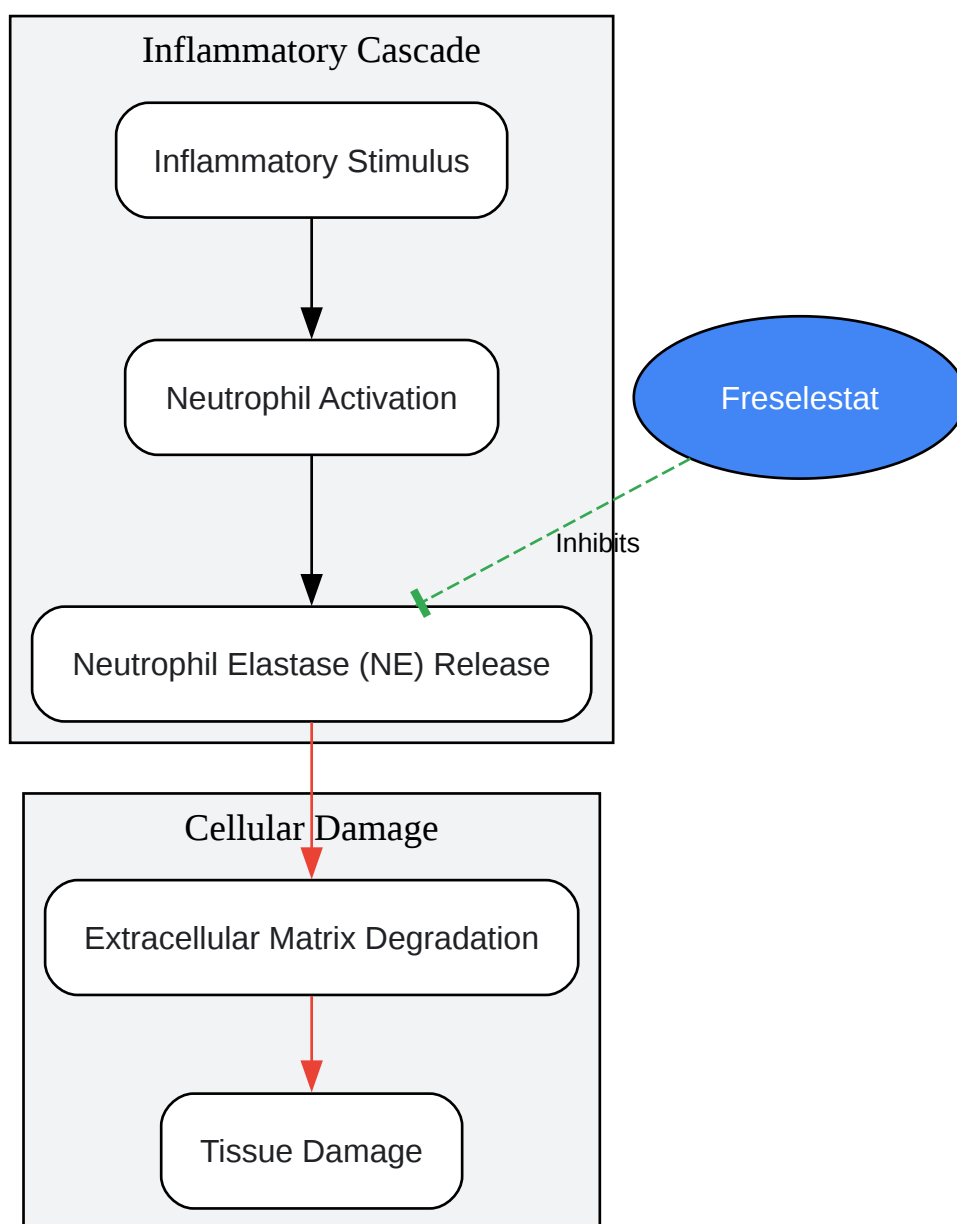


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Caption: Workflow for preparing **Freselestat** working solutions.

Signaling Pathway of Neutrophil Elastase Inhibition

Freselestat is an inhibitor of neutrophil elastase, a key protease involved in inflammatory processes. The diagram below outlines the simplified signaling pathway affected by **Freselestat**.



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Caption: Inhibition of Neutrophil Elastase by **Freselestat**.

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